

# basic characteristics of 2-Methylthio-3-methylimidazole

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## Compound of Interest

Compound Name: 1-Methyl-2-(methylthio)imidazole

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## 2-Methylthio-3-methylimidazole: A Core Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the basic characteristics of 2-Methylthio-3-methylimidazole, a heterocyclic compound of interest in pharmaceutical research and development, primarily recognized as an impurity of the antithyroid agent Methimazole.

## Chemical and Physical Properties

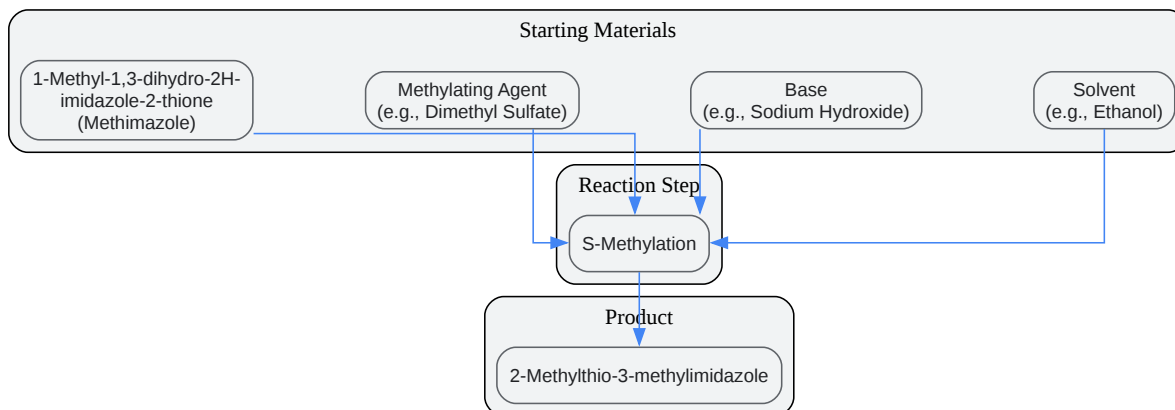
2-Methylthio-3-methylimidazole, also known as **1-Methyl-2-(methylthio)imidazole**, is a derivative of imidazole containing a methyl group on a nitrogen atom and a methylthio group on a carbon atom of the imidazole ring. Its fundamental properties are summarized below.

Property	Value	Reference
CAS Number	14486-52-3	[1]
Molecular Formula	C <sub>5</sub> H <sub>8</sub> N <sub>2</sub> S	[1]
Molecular Weight	128.20 g/mol	[1]
Synonyms	1-Methyl-2-(methylthio)imidazole, Methimazole USP Related Compound C	[1][2]
Appearance	Clear Colourless	[3]
Solubility	Chloroform (Slightly), Methanol (Slightly)	[3]
Predicted Density	1.14 ± 0.1 g/cm <sup>3</sup>	[3]
Predicted pKa	5.88 ± 0.25	[3]
Storage	Sealed in dry, Room Temperature	[3]

## Synthesis

A specific, detailed experimental protocol for the synthesis of 2-Methylthio-3-methylimidazole is not readily available in the public domain. However, a plausible synthetic route can be inferred from the synthesis of analogous thio-substituted imidazoles. The most probable method involves the S-methylation of the corresponding thione precursor, 1-methyl-1,3-dihydro-2H-imidazole-2-thione (Methimazole).

A general experimental protocol for a similar transformation involves the reaction of an imidazole-2-thione with a methylating agent such as dimethyl sulfate in a suitable solvent like ethanol, often in the presence of a base like sodium hydroxide.[4]



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Caption: Proposed synthesis workflow for 2-Methylthio-3-methylimidazole.

## Relationship to Methimazole

2-Methylthio-3-methylimidazole is a known impurity of Methimazole, an active pharmaceutical ingredient used to treat hyperthyroidism.[3] Methimazole functions by inhibiting the synthesis of thyroid hormones.[3] The presence of impurities such as 2-Methylthio-3-methylimidazole is a critical consideration in the quality control of Methimazole formulations.



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Caption: Relationship between Methimazole and 2-Methylthio-3-methylimidazole.

## Spectral Data

Detailed, publicly available spectral data (NMR, IR, MS) for 2-Methylthio-3-methylimidazole is limited. However, spectral databases may contain this information under the name "1-Methyl-2-methylthio-imidazole" or CAS number 14486-52-3. Researchers are advised to consult specialized databases for detailed spectral charts and peak lists.

## Biological Activity and Reactivity

There is a lack of specific information in the public domain regarding the biological activity and reactivity of 2-Methylthio-3-methylimidazole. Its primary significance in the context of drug development is as a process-related impurity of Methimazole.[3] The biological effects of this compound, if any, have not been extensively studied. Imidazole derivatives, as a class, are known to exhibit a wide range of biological activities, including antiviral, anti-inflammatory, antifungal, and antibacterial properties.[5][6] However, these general activities cannot be directly attributed to 2-Methylthio-3-methylimidazole without specific experimental evidence.

The reactivity of 2-Methylthio-3-methylimidazole has not been well-documented. Based on its structure, the imidazole ring is expected to exhibit aromatic character. The nitrogen atoms can act as bases or nucleophiles, and the sulfur atom in the methylthio group could be susceptible to oxidation.

## Applications

The primary application of 2-Methylthio-3-methylimidazole is as a reference standard for the identification and quantification of impurities in Methimazole drug substances and products.[7] Its use is crucial for ensuring the purity, safety, and efficacy of Methimazole-containing pharmaceuticals.

## Safety

Detailed safety and toxicity data for 2-Methylthio-3-methylimidazole are not readily available. As with any chemical compound, it should be handled with appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat, in a well-ventilated area.

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